

Application Notes and Protocols: Investigating MS47134-Induced Itch

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Compound of Interest

Compound Name: MS47134

Cat. No.: B10855064

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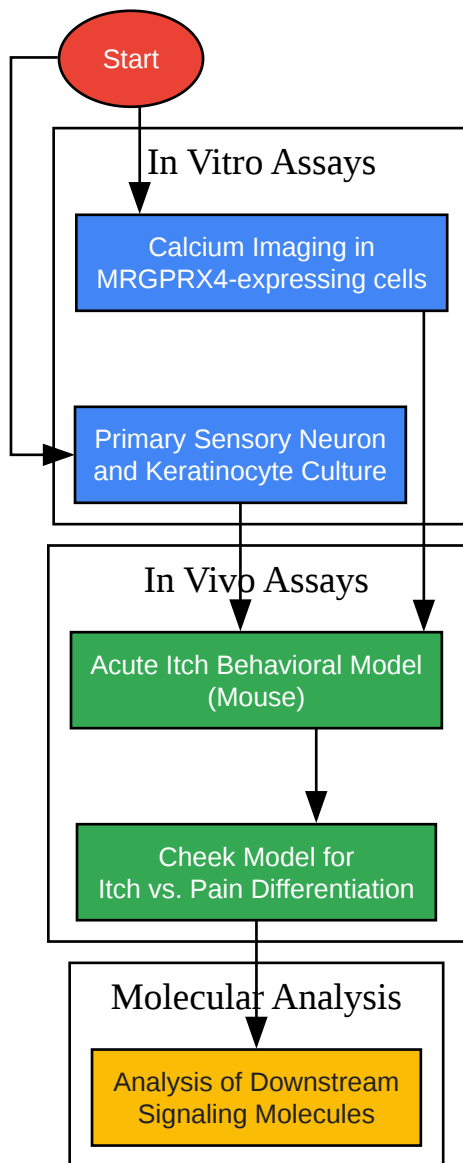
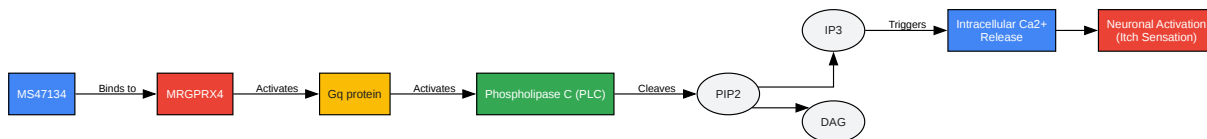
These application notes provide a comprehensive experimental workflow for researchers, scientists, and drug development professionals to study the pruritic (itch-inducing) effects of **MS47134**, a potent and selective agonist of the Mas-related G-protein-coupled receptor X4 (MRGPRX4).[1]

Introduction

Itch, or pruritus, is a significant clinical problem and a hallmark of various dermatological and systemic diseases. While histamine is a well-known itch mediator, non-histaminergic pathways play a crucial role in many chronic itch conditions.[2] The Mas-related G-protein-coupled receptor X4 (MRGPRX4) has emerged as a key player in mediating non-histaminergic itch.[3] [4] **MS47134** is a selective agonist for MRGPRX4, making it a valuable tool to investigate the mechanisms of itch and to screen for potential anti-pruritic therapeutics.[1][5] This document outlines a series of in vitro and in vivo experiments to characterize **MS47134**-induced itch.

Signaling Pathway of MS47134-Induced Itch

MS47134 activates MRGPRX4, which is primarily expressed in small-diameter sensory neurons of the dorsal root ganglia (DRG) and trigeminal ganglia (TG), as well as in skin keratinocytes.[3] Upon binding of **MS47134**, MRGPRX4 couples to the Gq protein, activating the Phospholipase C (PLC) pathway. This leads to the generation of inositol 1,4,5-trisphosphate (IP3) and subsequent release of intracellular calcium (Ca²⁺), which triggers neuronal activation and the sensation of itch.[3]



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